

Technical Support Center: Managing H-Met-NH2 HCl

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Compound of Interest

Compound Name: H-Met-NH2

CAS No.: 4510-08-1

Cat. No.: B1360316

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Subject: Handling, Storage, and Troubleshooting for L-Methioninamide Hydrochloride CAS: 16120-92-6 | Formula: C5H13ClN2OS Support Level: Tier 3 (Senior Application Scientist)[1][2]

Introduction: The "Dual Threat" of Methionine Derivatives

Welcome to the technical guide for **H-Met-NH2 HCl**. As a researcher, you are likely treating this as a simple amino acid salt.[1][2] However, this compound presents a dual stability threat that often ruins experiments before they begin:

- **Hygroscopicity:** The hydrochloride salt lattice is highly prone to absorbing atmospheric water, leading to deliquescence (turning into a sticky gum).[1][2]
- **Oxidative Instability:** The thioether side chain of Methionine is extremely susceptible to oxidation, forming Methionine Sulfoxide (Met(O)).[1][2][3] Crucially, this oxidation is accelerated by the presence of moisture.

This guide provides self-validating protocols to break this degradation cycle.

Module 1: Storage & Intake (The "Safe Zone")

Objective: Maintain the anhydrous crystalline state from the moment the bottle is opened.

The Golden Rule of Temperature vs. Humidity

Question: I stored the bottle in the fridge, but when I opened it, the powder clumped immediately. Why? Answer: You likely opened a cold bottle in a warm, humid room.^{[1][2]} This causes immediate condensation on the salt crystals, dissolving the surface layer.

Protocol: The Thermal Equilibration Loop Do not open the bottle until it has reached room temperature.

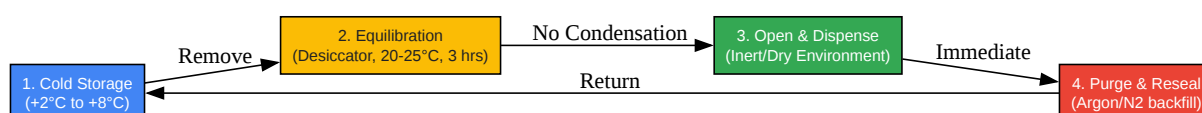


Figure 1: Thermal Equilibration Workflow to prevent condensation-induced deliquescence.

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Storage Specifications Table

Parameter	Recommendation	Scientific Rationale
Temperature	+2°C to +8°C	Retards the rate of spontaneous oxidation of the sulfur atom [1].[4]
Atmosphere	Argon or Nitrogen	Displaces O ₂ ; prevents formation of sulfoxides/sulfones.[1][2][4]
Desiccant	P ₂ O ₅ or Silica Gel	Active moisture scavenging is required; the HCl salt is hygroscopic.[4]
Container	Amber Glass	Protects against photo-oxidation, which can catalyze radical formation on sulfur.[1][2][4]

Module 2: Operational Handling (Weighing & Preparation)

Objective: Accurate stoichiometry despite weight gain from moisture.[1][2][4]

Question: My reaction yield is inconsistent. I suspect weighing errors. Answer: **H-Met-NH₂ HCl** can absorb >5% of its weight in water within minutes in humid air.[1][2] If you weigh 100mg of "wet" salt, you are actually adding only ~95mg of reagent, throwing off your stoichiometry (e.g., in peptide coupling).

Protocol: The "Difference Weighing" Method

Use this if you do not have a glovebox.

- Prepare: Dry a glass weighing vial and cap in an oven; cool in a desiccator.
- Tare: Place the capped vial on the balance. Tare to zero.

- Fill: Quickly transfer **H-Met-NH₂** HCl into the vial (do this away from the balance to avoid spills). Cap immediately.
- Weigh: Record the Total Weight (Vial + Salt).
- Dispense: Pour the salt directly into your reaction vessel.
- Back-Weigh: Immediately recap the empty vial and weigh it.
- Calculate:
 - Why? This eliminates error from moisture adsorbing to the weighing boat or the balance pan during the process.

Module 3: Troubleshooting Synthesis (Peptide Coupling)

Objective: Prevent side reactions during amide bond formation.

Issue: Low coupling efficiency or "double hits" in SPPS (Solid Phase Peptide Synthesis). Root

Cause: Water in the **H-Met-NH₂** HCl hydrolyzes the activated ester (e.g., O-acylisourea) formed by coupling agents like EDC or HATU.^{[1][2]}

Troubleshooting Matrix

Symptom	Probable Cause	Corrective Action
Low Yield	Hydrolysis of Coupling Agent	Dry the Salt: Lyophilize H-Met-NH ₂ HCl from a 50/50 Water/Acetonitrile solution before use to remove absorbed water.[1][2][4]
Extra Peak (+16 Da)	Methionine Oxidation	Add Reducing Agent: Add 1-2% DMS (Dimethyl sulfide) or use a "reducing" cleavage cocktail (e.g., Reagent K) post-synthesis [2].[1][2][4]
Gumming in DMF	High Water Content	Solvent Exchange: Dissolve in minimum dry MeOH, precipitate with cold Ether, and dry under high vacuum.[4]

Diagram: Degradation Pathways

Understand what is happening to your molecule if mishandled.[1][2][4]

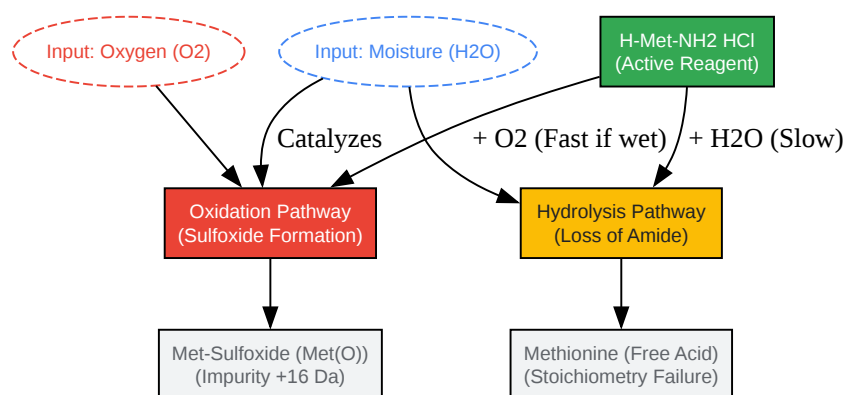


Figure 2: Primary degradation pathways. Moisture acts as a reactant in hydrolysis and a catalyst for oxidation.

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Module 4: Quality Control (Self-Validation)

Objective: Verify reagent integrity before committing to expensive synthesis.[1][2][4]

Question: How do I check if my salt is too degraded to use?

The "Quick-Check" Protocol

Do not rely on melting point alone, as moisture widens the range significantly.

- Visual Inspection:
 - Pass: Free-flowing white crystalline powder.[1][2][4]
 - Fail: Clumped aggregates, yellow tint (sulfone formation), or "wet" appearance.[1][2]
- HPLC Verification (The Gold Standard):
 - Column: C18 Reverse Phase.[1][2][4]
 - Mobile Phase: 0.1% TFA in Water (A) / Acetonitrile (B).[1][2][4]
 - Detection: 214 nm (Amide bond).[1][2][4]
 - Target: Look for the "split peak" of diastereomers. Met-Sulfoxide is chiral at the sulfur atom and often elutes as a doublet slightly earlier than the native Met peak due to increased polarity [3].

References

- Methionine Oxidation Mechanisms
 - Title: Methionine Oxidation and Reduction in Proteins.[1][2][3][5]
 - Source: National Institutes of Health (PMC).[1][2][4]
 - Context: Explains the susceptibility of the thioether side chain to oxidation and the form
 - URL:[[Link](#)]

- Peptide Synthesis & Handling
 - Title: Efficient Peptide Synthesis: A Guide to Coupling Reagents & Additives.
 - Source: Bachem.[1][2][4]
 - Context: Provides standard protocols for handling hygroscopic amino acid derivatives and preventing side reactions during coupling.
- Chemical Properties & Safety
 - Title: L-Methioninamide hydrochloride Compound Summary.
 - Source: PubChem (CID 16120-92-6).[1][2][4]
 - Context: Verification of physical properties, solubility, and molecular weight (184.69 g/mol).[1]
 - URL:[Link][1][4]

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Sources

- [1. Methionine hydrochloride | C5H12CINO2S | CID 9812966 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. DL-methionine hydrochloride | C5H12CINO2S | CID 10219725 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Regulation of cell function by methionine oxidation and reduction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Ammonia - Wikipedia \[en.wikipedia.org\]](#)
- [5. Frontiers | Methionine Redox Homeostasis in Protein Quality Control \[frontiersin.org\]](#)

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